

Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate CAS number and identifiers

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Compound of Interest

Compound Name:	<i>Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate</i>
Cat. No.:	B1312530

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In-Depth Technical Guide: Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical identifiers, a plausible synthetic route based on established methodologies, and a discussion of the potential biological significance of this class of compounds.

Core Data and Identifiers

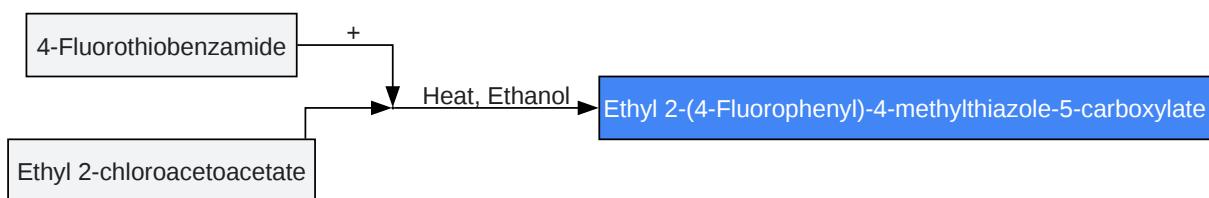
A summary of the key chemical identifiers for **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate** is presented below.

Identifier	Value
CAS Number	317319-17-8 [1] [2]
IUPAC Name	ethyl 2-(4-fluorophenyl)-4-methyl-1,3-thiazole-5-carboxylate [1]
Molecular Formula	C ₁₃ H ₁₂ FNO ₂ S [1]
Molecular Weight	279.3 g/mol
Canonical SMILES	CCOC(=O)C1=C(C)N=C(S1)C2=CC=C(F)C=C2
InChI	InChI=1S/C13H12FNO2S/c1-3-17-13(16)11-8(2)15-12(18-11)9-4-6-10(14)7-5-9/h4-7H,3H2,1-2H3
InChI Key	JSUXMRIOSHOTNY-UHFFFAOYSA-N [1]
MDL Number	MFCD08443675 [1]

Synthesis Protocol: Adapted Hantzsch Thiazole Synthesis

The synthesis of **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate** can be achieved via the well-established Hantzsch thiazole synthesis. This method involves the condensation of an α -haloketone with a thioamide. While a specific protocol for this exact compound is not readily available in the cited literature, the following procedure is adapted from the synthesis of structurally similar compounds.

Reaction Scheme:



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Caption: Plausible synthesis of **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate**.

Experimental Protocol:

- Reaction Setup: To a solution of 4-fluorothiobenzamide (1 equivalent) in a suitable solvent such as ethanol, add ethyl 2-chloroacetoacetate (1 equivalent).
- Reaction Conditions: The reaction mixture is then heated to reflux and stirred for several hours. The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The resulting residue is then dissolved in an organic solvent like ethyl acetate and washed with a saturated aqueous solution of sodium bicarbonate and subsequently with brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product can be purified by column chromatography on silica gel to yield the pure **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate**.

Biological Activity and Potential Applications

While specific biological data for **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate** is not extensively documented in publicly available literature, the thiazole scaffold is a well-recognized pharmacophore present in numerous biologically active compounds. Derivatives of 2-aryl-thiazole have demonstrated a wide range of pharmacological activities, suggesting potential avenues of research for this compound.

Thiazole-containing molecules have been reported to exhibit activities including:

- Antimicrobial and Antifungal Activity: Various substituted thiazoles have been synthesized and evaluated for their efficacy against a range of bacterial and fungal strains.[3][4]
- Anticancer Activity: The thiazole nucleus is a key component of several anticancer agents. The mechanism of action often involves the inhibition of specific kinases or other cellular

signaling pathways crucial for cancer cell proliferation.[5]

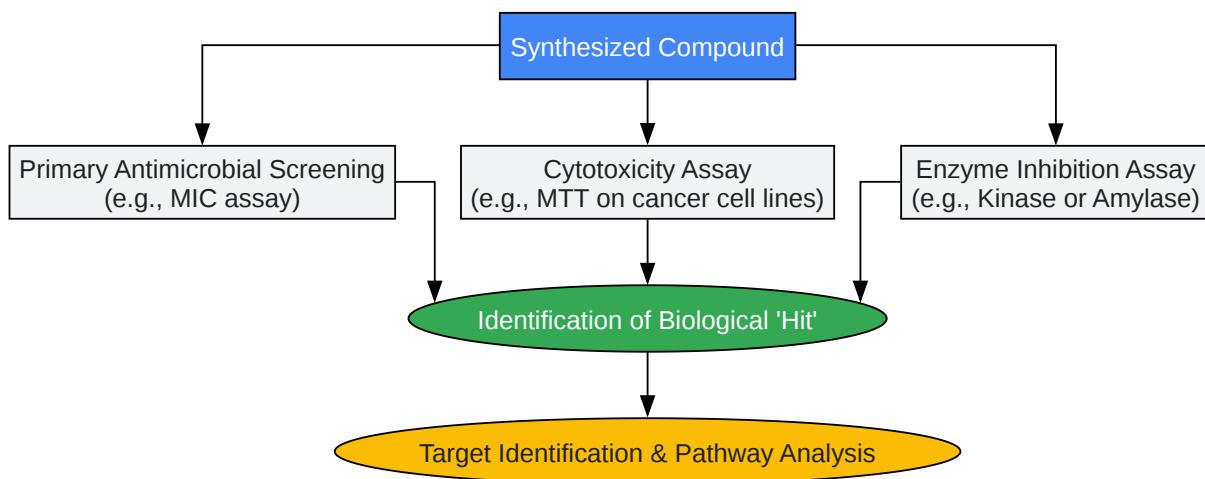
- Antiviral Activity: Certain thiazole derivatives have shown promise as antiviral agents, including activity against flaviviruses.[6]
- Enzyme Inhibition: Fluorinated thiazole derivatives have been investigated as inhibitors of enzymes such as α -amylase, suggesting potential applications in the management of diabetes.[1][7]

The presence of the 4-fluorophenyl group in the target molecule is significant, as fluorine substitution is a common strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and other pharmacokinetic properties.[1][7]

Signaling Pathways and Experimental Workflows

Given the absence of specific studies on **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate**, a definitive signaling pathway cannot be depicted. However, based on the activities of related thiazole compounds, a hypothetical workflow for preliminary biological screening can be proposed.

Experimental Workflow for Biological Screening:



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Caption: A generalized workflow for the initial biological evaluation of the title compound.

This workflow outlines a rational approach to elucidating the biological profile of **Ethyl 2-(4-Fluorophenyl)-4-methylthiazole-5-carboxylate**, starting from broad screening assays to more focused mechanistic studies upon the identification of a significant biological effect. Researchers are encouraged to explore these avenues to unlock the therapeutic potential of this and related compounds.

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